

# Application Notes and Protocols for Eupalinolide A in Cell Culture

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## Compound of Interest

Compound Name: Eupalinolide A

Cat. No.: B1142206

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Eupalinolide A**, a sesquiterpene lactone isolated from *Eupatorium lindleyanum*, has demonstrated significant anti-tumor activities in various cancer cell lines. These notes provide an overview of the cellular effects of **Eupalinolide A** and detailed protocols for its application in cell culture experiments. **Eupalinolide A** has been shown to inhibit cancer cell proliferation and migration by inducing cell cycle arrest, autophagy, and apoptosis.<sup>[1][2]</sup> Its mechanisms of action involve the modulation of key signaling pathways, including the ROS/ERK, STAT3, Akt, and NF-κB pathways.<sup>[1][3][4]</sup>

## Data Presentation

### Table 1: Cytotoxicity of Eupalinolide Derivatives in Cancer Cell Lines

Compound	Cell Line	Cancer Type	IC50 Value (μM)	Citation
Eupalinolide J	MDA-MB-231	Triple-Negative Breast Cancer	3.74 ± 0.58	
Eupalinolide J	MDA-MB-468	Triple-Negative Breast Cancer	4.30 ± 0.39	
Eupalinolide O	MDA-MB-231	Triple-Negative Breast Cancer	Not specified	
Eupalinolide O	MDA-MB-453	Triple-Negative Breast Cancer	Not specified	

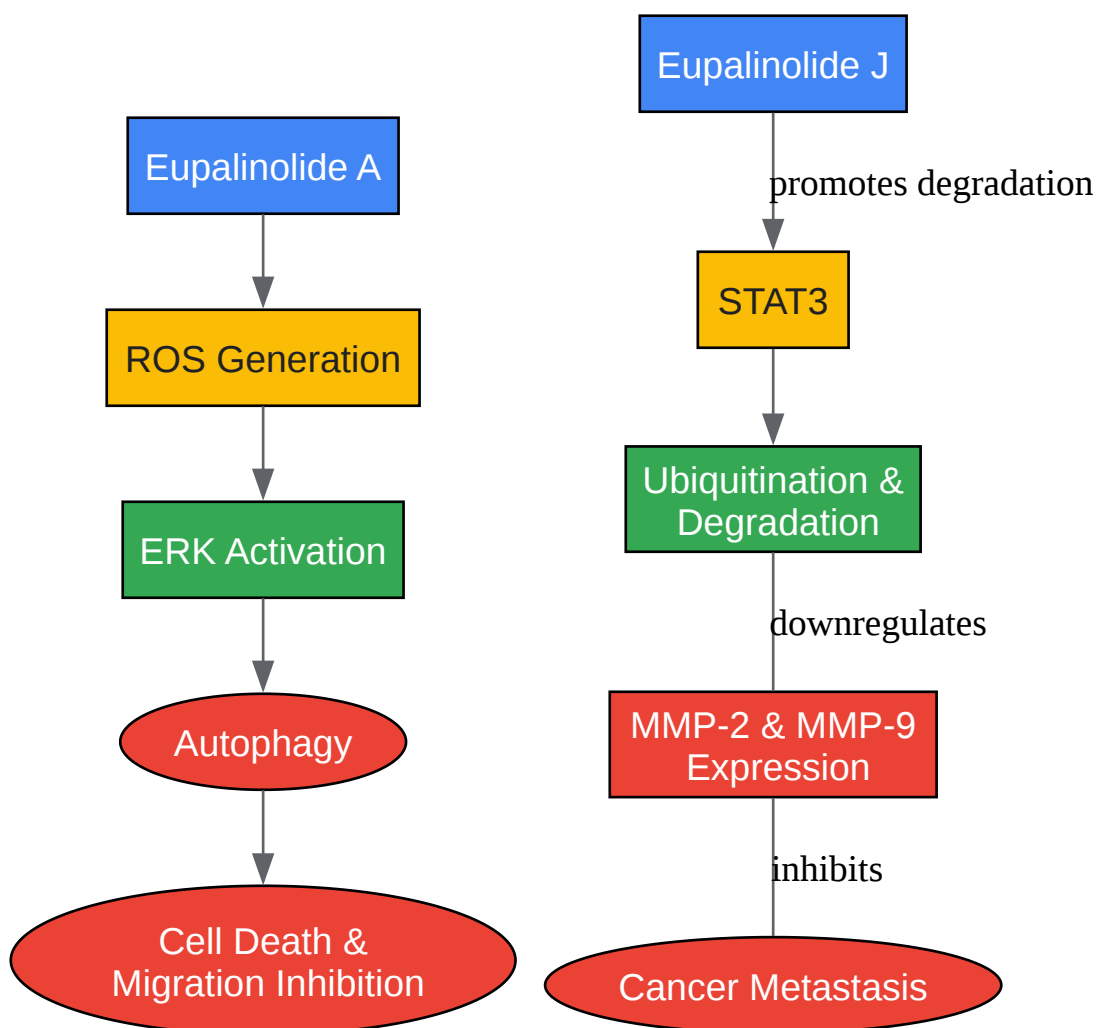
Note: IC50 values for **Eupalinolide A** were not explicitly found in the provided search results. The data for related eupalinolides are presented for comparative purposes.

## Signaling Pathways Modulated by Eupalinolide A and Related Compounds

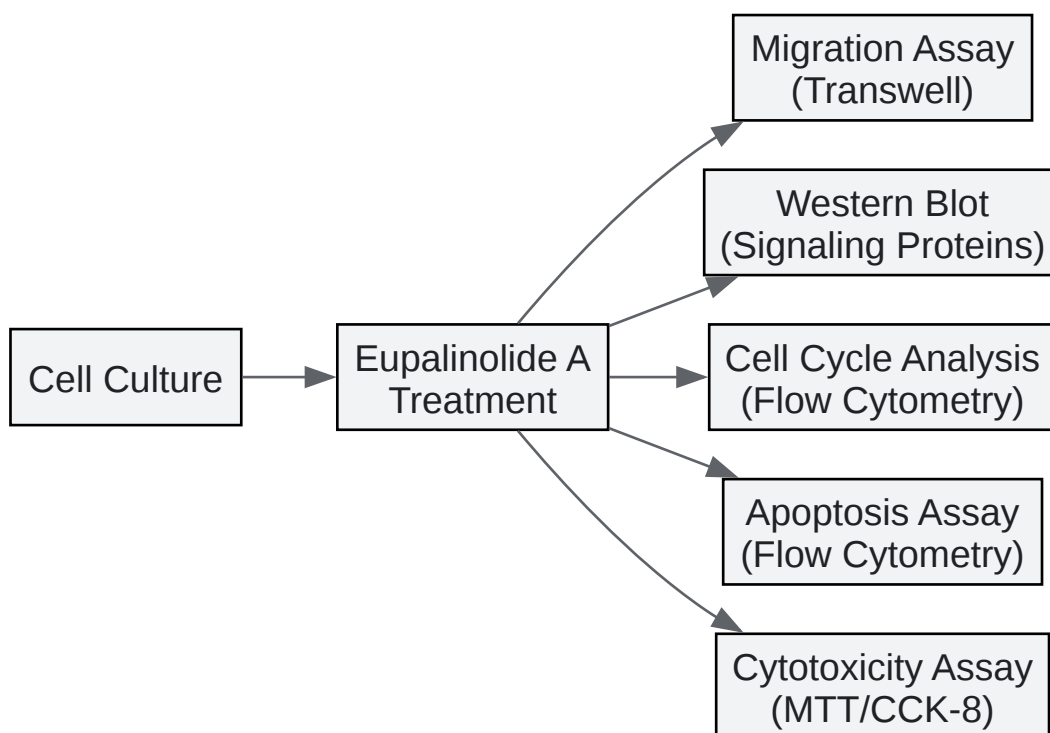
**Eupalinolide A** and its analogues have been shown to exert their anticancer effects by modulating several key signaling pathways.

### ROS/ERK Signaling Pathway in Hepatocellular Carcinoma

**Eupalinolide A** has been found to induce autophagy in hepatocellular carcinoma cells through the activation of the ROS/ERK signaling pathway.



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## References

- 1. Eupalinolide A induces autophagy via the ROS/ERK signaling pathway in hepatocellular carcinoma cells in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 2. spandidos-publications.com [spandidos-publications.com]
- 3. Eupalinolide J Inhibits Cancer Metastasis by Promoting STAT3 Ubiquitin-Dependent Degradation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Eupalinolide J Inhibits Cancer Metastasis by Promoting STAT3 Ubiquitin-Dependent Degradation - PubMed [pubmed.ncbi.nlm.nih.gov]

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